

An In-depth Technical Guide to the Safe Handling of 2'-Azidoacetophenone

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Compound of Interest

Compound Name: 2'-Azidoacetophenone

Cat. No.: B2999331

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. It is not a substitute for a formal risk assessment or a specific Safety Data Sheet (SDS) for **2'-Azidoacetophenone**. Always consult your institution's safety protocols and the most current regulatory guidelines before handling any chemical.

Introduction

2'-Azidoacetophenone is an organic compound that incorporates both a ketone and an aryl azide functional group. While the acetophenone backbone is a common motif in medicinal chemistry, the presence of the ortho-azido group introduces specific hazards that require careful consideration and stringent safety protocols. Aryl azides are known for their potential instability, particularly when exposed to heat, shock, or certain chemical environments. This guide provides a comprehensive overview of the known and anticipated hazards of **2'-Azidoacetophenone**, along with detailed recommendations for its safe handling, storage, and disposal.

Hazard Identification and Classification

While a specific, comprehensive Safety Data Sheet (SDS) for **2'-Azidoacetophenone** is not readily available in public databases, its hazard profile can be inferred from the known properties of the acetophenone scaffold and the highly reactive nature of the aryl azide group.

GHS Classification (Anticipated): Based on related compounds like acetophenone and general knowledge of aryl azides, the following GHS classifications are likely applicable:

- Flammable Liquids/Combustible Solids: Depending on the physical state. Acetophenone is a combustible liquid. p-Azidoacetophenone is classified as a combustible solid.
- Acute Toxicity, Oral: Harmful if swallowed.
- Skin Corrosion/Irritation: May cause skin irritation.[\[1\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity - Single Exposure: May cause respiratory irritation.[\[1\]](#)
- Explosive: Risk of explosion with shock, friction, fire, or other sources of ignition. This is a primary concern for all organic azides.

Signal Word: Warning[\[1\]](#)

Hazard Statements (Anticipated):

- H227: Combustible liquid/solid.
- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)
- Additional unclassified hazards related to the azide group's explosive potential are expected.

Physical and Chemical Properties

Quantitative data for **2'-Azidoacetophenone** is limited. The following table includes data for the related compounds acetophenone and p-azidoacetophenone for reference.

Property	Acetophenone	p-Azidoacetophenone	2'-Azidoacetophenone (Predicted/Computed)
Molecular Formula	C ₈ H ₈ O	C ₈ H ₇ N ₃ O	C ₈ H ₇ N ₃ O
Molecular Weight	120.15 g/mol	161.16 g/mol	161.16 g/mol
Appearance	Colorless liquid	Solid	No data available
Melting Point	19-20 °C	No data available	No data available
Boiling Point	202 °C	No data available	No data available
Density	1.03 g/mL at 25 °C	No data available	No data available
Flash Point	No data available	Not applicable (solid)	No data available
Solubility	No data available	No data available	No data available

Stability and Reactivity of the Azide Functional Group

The primary safety concern with **2'-Azidoacetophenone** is the stability of the aryl azide group. Organic azides are energetic materials and can decompose violently.^[2]

Key Stability Considerations for Aryl Azides:

- Carbon to Nitrogen Ratio (C/N): A general rule of thumb for the stability of organic azides is that the number of nitrogen atoms should not exceed the number of carbon atoms. For **2'-Azidoacetophenone** (C₈H₇N₃O), the C/N ratio is greater than 1, which suggests it may be handled safely in small quantities with appropriate precautions.^[2]
- "Rule of Six": This rule suggests there should be at least six carbon atoms per energetic functional group (like an azide). **2'-Azidoacetophenone** meets this criterion.^[2]
- Heat, Shock, and Friction: Organic azides can be sensitive to thermal and mechanical shock, leading to explosive decomposition.^[2] The presence of functional groups in the ortho

position can sometimes decrease stability.

- Light: Some azides are light-sensitive and should be stored in the dark.[\[2\]](#)

Incompatible Materials:

- Acids: Contact with acids can produce hydrazoic acid (HN₃), which is highly toxic and explosive.[\[2\]](#)
- Heavy Metals and their Salts: Azides can form highly explosive heavy metal azides (e.g., lead azide, copper azide). Avoid contact with metal spatulas, metal pipes, and other metal equipment.[\[2\]](#)
- Strong Oxidizing Agents: May react violently.
- Halogenated Solvents: Reactions with azides in halogenated solvents like dichloromethane or chloroform should be avoided.[\[2\]](#)

Toxicological Information

Detailed toxicological studies on **2'-Azidoacetophenone** are not available. The toxicity profile is inferred from data on sodium azide and general information on aromatic compounds.

Hazard	Description	Toxicological Data (Sodium Azide)
Acute Toxicity	Azides are highly toxic. The primary mechanism of toxicity is the inhibition of cytochrome oxidase, similar to cyanide.[3] This can lead to cellular hypoxia.	Fatal doses in humans are reported to be ≥ 700 mg (10 mg/kg).[4]
Inhalation	May be harmful if inhaled. May cause respiratory tract irritation.	Industrial exposures are commonly through inhalation. [4]
Skin Contact	May cause skin irritation.	Absorption through the skin is possible.
Eye Contact	Causes serious eye irritation.	Direct contact can cause severe irritation.
Ingestion	Harmful if swallowed. The most common route for intentional poisoning.[4]	Non-lethal doses have been reported from 0.3 to 150 mg.[4]
Chronic Exposure	No data available for 2'-Azidoacetophenone.	No data available.
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.[1]	Not classified.

Symptoms of Azide Exposure: The most commonly reported health effect of azide exposure is hypotension (low blood pressure).[4] Other symptoms can include headache, dizziness, nausea, vomiting, shortness of breath, and in severe cases, seizures, coma, and cardiorespiratory arrest.[4]

Experimental Protocols and Handling Precautions

Given the hazardous nature of **2'-Azidoacetophenone**, all work must be conducted in a well-ventilated chemical fume hood. A designated area for working with azides is highly recommended.

Personal Protective Equipment (PPE):

A comprehensive PPE strategy is mandatory when handling **2'-Azidoacetophenone**.

PPE Category	Specification	Rationale
Hand Protection	Wear chemically resistant gloves (e.g., nitrile, neoprene). Always inspect gloves before use and use proper removal technique.	To prevent skin contact and absorption.
Eye Protection	Chemical safety goggles are required. A face shield should be worn when there is a risk of splashing or explosion.	To protect eyes from splashes and potential projectiles.
Skin and Body Protection	A flame-retardant laboratory coat is essential. Consider an impervious gown for larger quantities.	To protect against skin exposure and in case of fire.
Respiratory Protection	Not typically required if work is performed in a certified chemical fume hood. If there is a risk of aerosol generation outside of a hood, a respirator may be necessary.	To prevent inhalation of vapors or aerosols.

Engineering Controls:

- Fume Hood: All manipulations of **2'-Azidoacetophenone** must be performed in a certified chemical fume hood.
- Blast Shield: Use a blast shield, especially when heating the compound or running reactions at scale.
- Ventilation: Ensure adequate ventilation to prevent the accumulation of vapors.

Safe Handling Procedures:

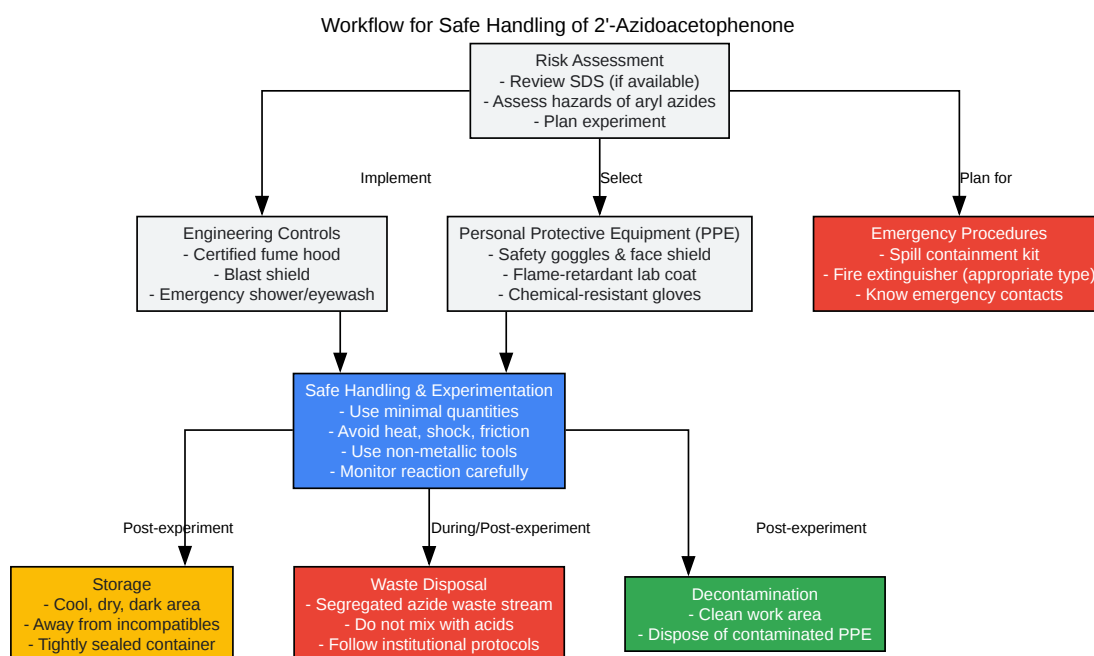
- Quantities: Handle the smallest amount of material necessary for the experiment.
- Temperature: Avoid heating the compound unless absolutely necessary and with extreme caution. If heating is required, use an oil bath with a temperature controller and a blast shield. Never heat directly on a hot plate.
- Spatulas: Use non-metallic (e.g., ceramic or plastic) spatulas to avoid the formation of explosive metal azides.^[2]
- Grounding: Take measures to prevent the buildup of electrostatic charge.^[3]
- Storage: Store in a cool, dry, dark, and well-ventilated area away from incompatible materials.^[2] Containers should be tightly closed.^[5]

Spill and Waste Disposal:

- Spills: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in a sealed, labeled container for hazardous waste disposal.^[5] Do not use combustible materials for absorption.
- Waste Disposal: Azide-containing waste must be collected in a dedicated, labeled waste container. Never mix azide waste with acidic waste, as this can generate highly toxic and explosive hydrazoic acid.^[2] Consult your institution's environmental health and safety department for specific disposal protocols.

Logical Workflow for Handling 2'-Azidoacetophenone

The following diagram illustrates the logical workflow for safely handling **2'-Azidoacetophenone**, from initial planning to emergency response.



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Caption: Logical workflow for the safe handling of **2'-Azidoacetophenone**.

Emergency Procedures

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]

- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[5] Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** The compound may decompose explosively when heated. Vapors may be heavier than air and can travel to a source of ignition.[6]
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Conclusion

2'-Azidoacetophenone is a valuable research chemical, but its handling demands the utmost respect for its potential hazards. The presence of the aryl azide functional group introduces risks of toxicity and explosive decomposition. By adhering to the principles of good laboratory practice, utilizing appropriate engineering controls and personal protective equipment, and following the specific handling guidelines outlined in this document, researchers can mitigate these risks and work safely with this compound. A thorough understanding of the reactivity of the azide group is paramount for all personnel involved in its use.

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